

# An In-depth Technical Guide to the Physicochemical Properties of Isopropyl Isobutyrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl isobutyrate*

Cat. No.: B1585242

[Get Quote](#)

This technical guide provides a comprehensive overview of the boiling point and vapor pressure of **isopropyl isobutyrate** (CAS 617-50-5), a colorless liquid with a characteristic fruity aroma.<sup>[1]</sup> The information is intended for researchers, scientists, and professionals in drug development who require precise data on the physical properties of this compound.

## Quantitative Data Summary

The boiling point and vapor pressure are critical parameters for the handling, processing, and application of volatile compounds. The following tables summarize the reported values for **isopropyl isobutyrate** under specified conditions.

Table 1: Boiling Point of **Isopropyl Isobutyrate**

Boiling Point (°C)	Pressure (mm Hg)	Source Citation
120.0 - 121.0	760	[2][3][4]
120	760	[1][5]
122.4	760	[6]
47.0 - 48.0	50	[4]

Table 2: Vapor Pressure of **Isopropyl Isobutyrate**

Vapor Pressure	Temperature (°C)	Source Citation
14 mm Hg	25	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
13.966 mm Hg (est.)	25	<a href="#">[4]</a>
15.2066 hPa (est.)	20	<a href="#">[3]</a>
20.3958 hPa (est.)	25	<a href="#">[3]</a>

## Experimental Protocols for Property Determination

Accurate determination of boiling points and vapor pressures relies on established experimental methodologies. While specific protocols for **isopropyl isobutyrate** are not detailed in the provided literature, the following general methods are standard for volatile organic compounds.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[8\]](#)

- Simple Distillation Method: This is a common method for determining the boiling point of a liquid when a sufficient volume (typically >5 mL) is available.[\[8\]](#)[\[9\]](#)
  - Apparatus: A distillation flask, condenser, receiving flask, thermometer, and heating source.
  - Procedure: The liquid is placed in the distillation flask and heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser. The temperature of the vapor should remain constant during the distillation of a pure substance; this stable temperature is recorded as the boiling point.[\[9\]](#) It is crucial to record the ambient atmospheric pressure as the boiling point varies with it.[\[8\]](#)
- Micro-Boiling Point Method (Capillary Method): This technique is suitable when only a small sample volume is available.[\[10\]](#)
  - Apparatus: A small test tube (fusion tube), a capillary tube sealed at one end, a thermometer, and a heating bath (e.g., Thiele tube or an aluminum block).[\[11\]](#)

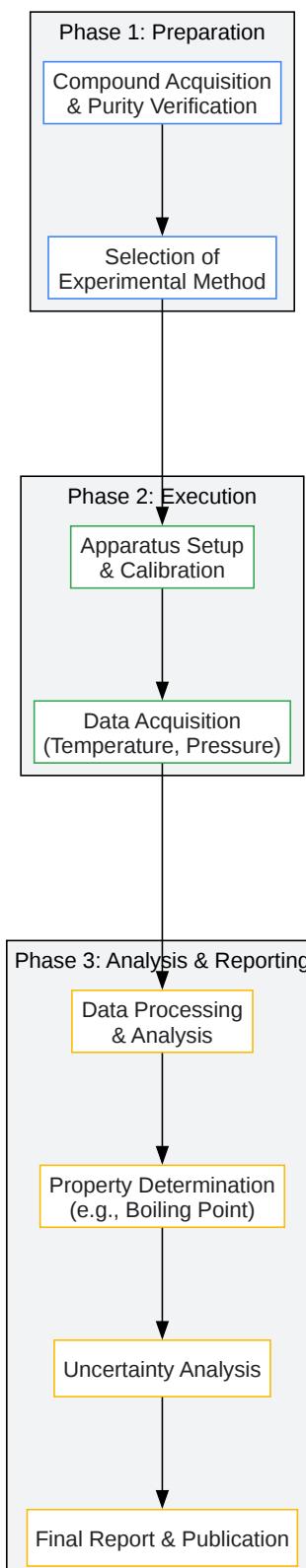
- Procedure: A few drops of the sample are placed in the fusion tube. The capillary tube is inverted and placed inside the fusion tube with the open end submerged in the liquid. The apparatus is heated slowly. Initially, a stream of bubbles emerges from the capillary as trapped air expands.[10] When the temperature reaches the boiling point, a rapid and continuous stream of bubbles is observed. Heating is then stopped. The moment the bubbling ceases and the liquid begins to enter the capillary tube, the temperature is recorded. This temperature corresponds to the boiling point of the liquid.[10]

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phase at a given temperature in a closed system.[12]

- Static Method: This method involves placing the purified and degassed liquid in a container, evacuating any foreign gas, and measuring the pressure of the vapor above the liquid at various temperatures.[12] An isoteniscope is a common instrument used for this purpose, where the sample is submerged in a liquid bath to maintain a constant and uniform temperature.[12]
- Ebulliometry (Boiling Point Method): Ebulliometry is a highly accurate method for determining vapor pressure, particularly in the range of 3–300 kPa.[13] This technique exploits the principle that a liquid boils when its vapor pressure equals the external pressure.[13] By precisely controlling the system pressure and measuring the corresponding boiling temperature, a vapor pressure-temperature curve can be constructed.

## Logical Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination and reporting of physical properties such as boiling point and vapor pressure.



[Click to download full resolution via product page](#)

Caption: Workflow for determining physical properties.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. Isopropyl isobutyrate | C7H14O2 | CID 12044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scent.vn [scent.vn]
- 4. isopropyl isobutyrate, 617-50-5 [thegoodsentscompany.com]
- 5. labsolu.ca [labsolu.ca]
- 6. isopropyl isobutyrate | 617-50-5 [chemnet.com]
- 7. Buy Isopropyl isobutyrate | 617-50-5 [smolecule.com]
- 8. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 9. vernier.com [vernier.com]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. byjus.com [byjus.com]
- 12. Vapor pressure - Wikipedia [en.wikipedia.org]
- 13. books.rsc.org [books.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Isopropyl Isobutyrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585242#isopropyl-isobutyrate-boiling-point-and-vapor-pressure>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)